

"cis-2-Bromocyclohexanol" molecular weight and formula

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Compound of Interest

Compound Name: *cis-2-Bromocyclohexanol*

Cat. No.: B101969

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An In-depth Technical Guide on **cis-2-Bromocyclohexanol**

This guide provides essential physicochemical data for **cis-2-Bromocyclohexanol**, a compound of interest to researchers, scientists, and professionals in the field of drug development and organic synthesis.

Core Molecular Data

The fundamental properties of **cis-2-Bromocyclohexanol**, including its molecular formula and weight, are crucial for a variety of experimental and theoretical applications, from reaction stoichiometry to spectroscopic analysis.

The molecular formula for **cis-2-Bromocyclohexanol** is $C_6H_{11}BrO$.^{[1][2][3][4][5][6][7]} This indicates that each molecule is composed of six carbon atoms, eleven hydrogen atoms, one bromine atom, and one oxygen atom. The molecular weight is a critical parameter for converting between mass and moles, essential for any quantitative chemical work. The calculated molecular weight for this compound is approximately 179.06 g/mol.^{[1][2][8]}

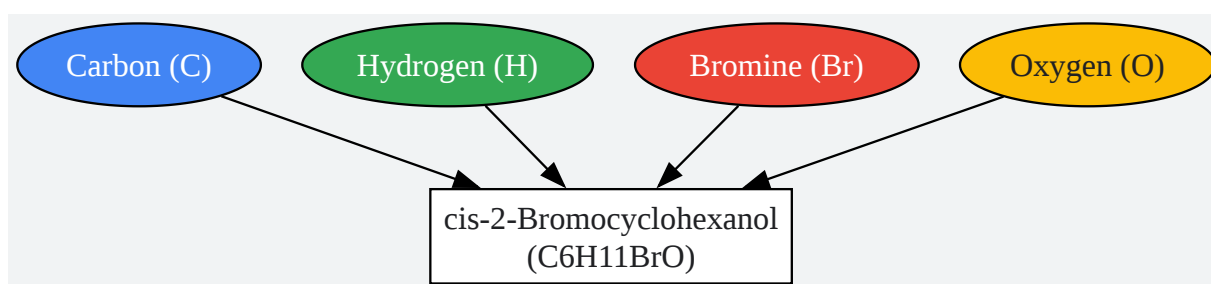
Quantitative Data Summary

For ease of reference and comparison, the key quantitative data for **cis-2-Bromocyclohexanol** are summarized in the table below.

Parameter	Value
Molecular Formula	C ₆ H ₁₁ BrO
Molecular Weight	179.06 g/mol [1] [2] [8]
CAS Number	16536-57-5 [1] [2] [4] [6]

Molecular Composition

The following diagram illustrates the elemental composition of **cis-2-Bromocyclohexanol**.



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Caption: Elemental composition of **cis-2-Bromocyclohexanol**.

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